

A Comprehensive Technical Guide to the Physicochemical Properties of Deuterated Vitamin K1 Epoxide

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Compound of Interest

Compound Name: Vitamin K1 2,3-epoxide-d7

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of Vitamin K1 epoxide, with a focus on its deuterated form. Due to the limited direct availability of data for the deuterated analog, this paper presents the established properties of Vitamin K1 epoxide as a primary reference, with the explicit understanding that deuteration will minimally alter most of these characteristics, with the most significant change being an increase in molecular weight. This document also details relevant experimental protocols and the biochemical pathway central to the function of Vitamin K1 epoxide.

Physicochemical Properties

Deuterated Vitamin K1 epoxide is a synthetic derivative of Vitamin K1 epoxide where one or more hydrogen atoms are replaced by deuterium. This isotopic labeling is a powerful tool in metabolic studies, mass spectrometry-based quantification, and as an internal standard in analytical assays. While specific experimental data for the deuterated form is scarce in publicly available literature, its physicochemical properties can be inferred from the well-documented non-deuterated Vitamin K1 epoxide.

Table 1: Physicochemical Properties of Vitamin K1 Epoxide

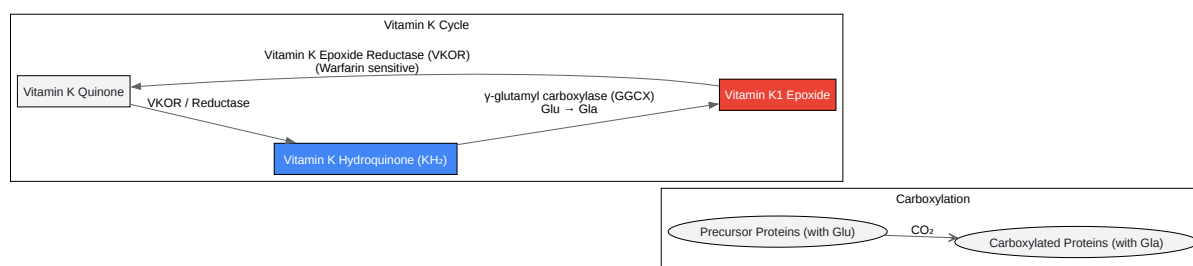
Property	Value	Source
Molecular Formula	C ₃₁ H ₄₆ O ₃	[1][2]
Molecular Weight	466.7 g/mol	[1]
Monoisotopic Mass	466.34469533 Da	[1]
Appearance	Colorless to yellow/green viscous liquid	
Solubility	Soluble in DMF (25 mg/ml), DMSO (25 mg/ml), and Ethanol (25 mg/ml)	[2]
Polar Surface Area	46.7 Å ²	[1]
Rotatable Bond Count	10	[1]
Hydrogen Bond Acceptor Count	3	
Hydrogen Bond Donor Count	0	
logP (Octanol-Water Partition Coefficient)	10.1	[1]
Storage Temperature	-20°C	
CAS Number	25486-55-9	[1][2]

Note: The molecular weight and monoisotopic mass of deuterated Vitamin K1 epoxide will increase depending on the number of deuterium atoms incorporated.

The Vitamin K Cycle

Vitamin K1 epoxide is a critical intermediate in the Vitamin K cycle, a vital biochemical pathway for blood coagulation and bone metabolism.[3][4][5] This cycle facilitates the post-translational modification of specific glutamate (Glu) residues into gamma-carboxyglutamate (Gla) residues in vitamin K-dependent proteins.[3][5] The enzyme γ-glutamyl carboxylase (GGCX) utilizes the reduced form of vitamin K, vitamin K hydroquinone (KH₂), as a cofactor for this carboxylation reaction.[5][6][7] During this process, vitamin K hydroquinone is oxidized to vitamin K epoxide.

[4][5][6] The enzyme Vitamin K epoxide reductase (VKOR) then reduces vitamin K epoxide back to vitamin K quinone, which is subsequently reduced to vitamin K hydroquinone, thus completing the cycle.[4][6][8][9] Warfarin, a common anticoagulant, inhibits VKOR, leading to an accumulation of vitamin K epoxide and a decrease in the production of active vitamin K-dependent clotting factors.[8][9]



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Caption: The Vitamin K Cycle

Experimental Protocols

The analysis and purification of Vitamin K1 epoxide and related enzymes are crucial for research in this field. Below are summaries of common experimental methodologies.

Analysis of Vitamin K1 Epoxide by HPLC

High-performance liquid chromatography (HPLC) is a standard method for the separation and quantification of Vitamin K1 and its isomers, including the epoxide form.[10]

Table 2: Example HPLC Method for Vitamin K1 Epoxide Separation

Parameter	Description	Source
Column	Hypersil Silica	[10]
Mobile Phase	Heptane with small amounts of polar modifiers	[10]
Detection	UV	
Sample Preparation	A test mixture of cis and trans vitamin K1 and trans-epoxy vitamin K1 can be prepared by mixing stock solutions. For example, a combined concentration of 70 µg/mL of vitamin K1 and 200 µg/mL of trans-epoxy vitamin K1.	[10]
Key Consideration	Adequate column equilibration is critical for reproducible retention times and selectivity in normal-phase separations.	[10]

Analysis of Vitamin K1 Epoxide by LC-MS/MS

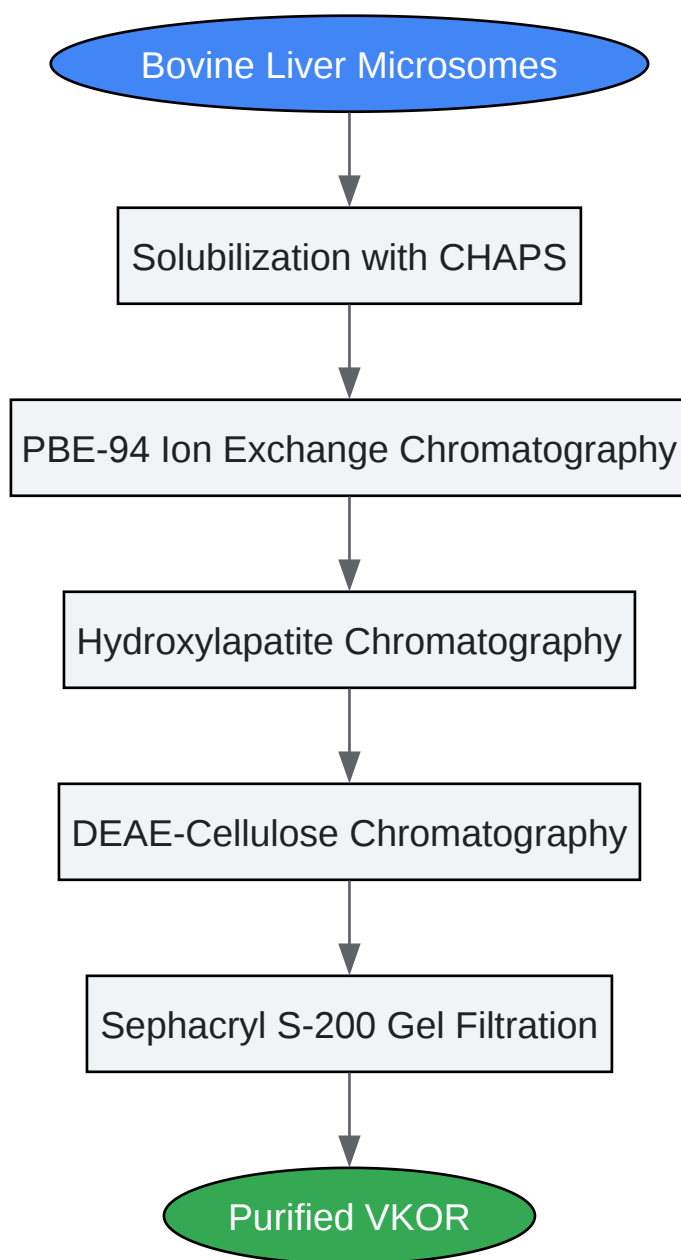
Liquid chromatography-tandem mass spectrometry (LC-MS/MS) offers high sensitivity and specificity for the determination of Vitamin K1 epoxide in biological matrices like human serum. [11][12][13]

Table 3: Example LC-MS/MS Method for Vitamin K1 Epoxide in Serum

Parameter	Description	Source
Sample Preparation	Use of lipase in sample preparation can improve method performance.	[11] [12] [13]
Chromatography	Atypical fluorinated reversed-phase column with a logarithmic methanol gradient.	[11] [12] [13]
Detection	Tandem mass spectrometry.	[11] [12] [13]
Precision	Overall precision (CVs) can range from 4.8% to 17.7%.	[11] [12]
Working Range	0.06–9.0 nmol/L for Vitamin K1 epoxide.	[11] [12]

Purification of Vitamin K Epoxide Reductase

The purification of Vitamin K epoxide reductase is essential for studying its structure and function. The following is a summarized protocol for its purification from bovine liver microsomes.[\[14\]](#)[\[15\]](#)



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Caption: VKOR Purification Workflow

Protocol Steps:

- Solubilization: Microsomes are solubilized using 3-[3-cholamidopropyl]dimethylammonio]-1-propanesulfonate (CHAPS).^{[14][15]}

- Chromatography: The solubilized enzyme is purified through a series of chromatographic steps:
 - PBE-94 ion exchange chromatography[14][15]
 - Hydroxylapatite chromatography[14][15]
 - DEAE-cellulose chromatography[14][15]
 - Gel filtration on Sephacryl S-200[14][15]
- Homogeneity Assessment: The purity of the final preparation is established by polyacrylamide slab gel electrophoresis in the presence of sodium dodecyl sulfate.[14][15]

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of deuterated Vitamin K1 epoxide, primarily inferred from its non-deuterated counterpart. The central role of Vitamin K1 epoxide in the Vitamin K cycle is highlighted, along with established experimental protocols for its analysis and the purification of the key enzyme, VKOR. This information serves as a valuable resource for researchers and professionals in drug development and related scientific fields. Further research into the specific properties and synthesis of deuterated Vitamin K1 epoxide is warranted to expand its application as a powerful research tool.

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